

Imipramine-d4 chemical properties and structure

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Compound of Interest

Compound Name: Imipramine-d4

Cat. No.: B15617603

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Imipramine-d4: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Imipramine-d4 is a deuterated analog of the tricyclic antidepressant Imipramine. It is a vital tool in pharmacokinetic and metabolic research, primarily serving as an internal standard for the quantification of imipramine in biological samples. The stable isotope labeling of **Imipramine-d4** allows for its differentiation from the unlabeled drug by mass spectrometry, ensuring high accuracy and precision in analytical methods such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS). This guide provides an in-depth overview of the chemical properties, structure, and common experimental applications of **Imipramine-d4**.

Chemical Properties and Structure

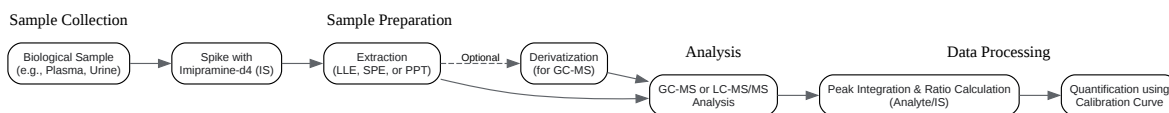
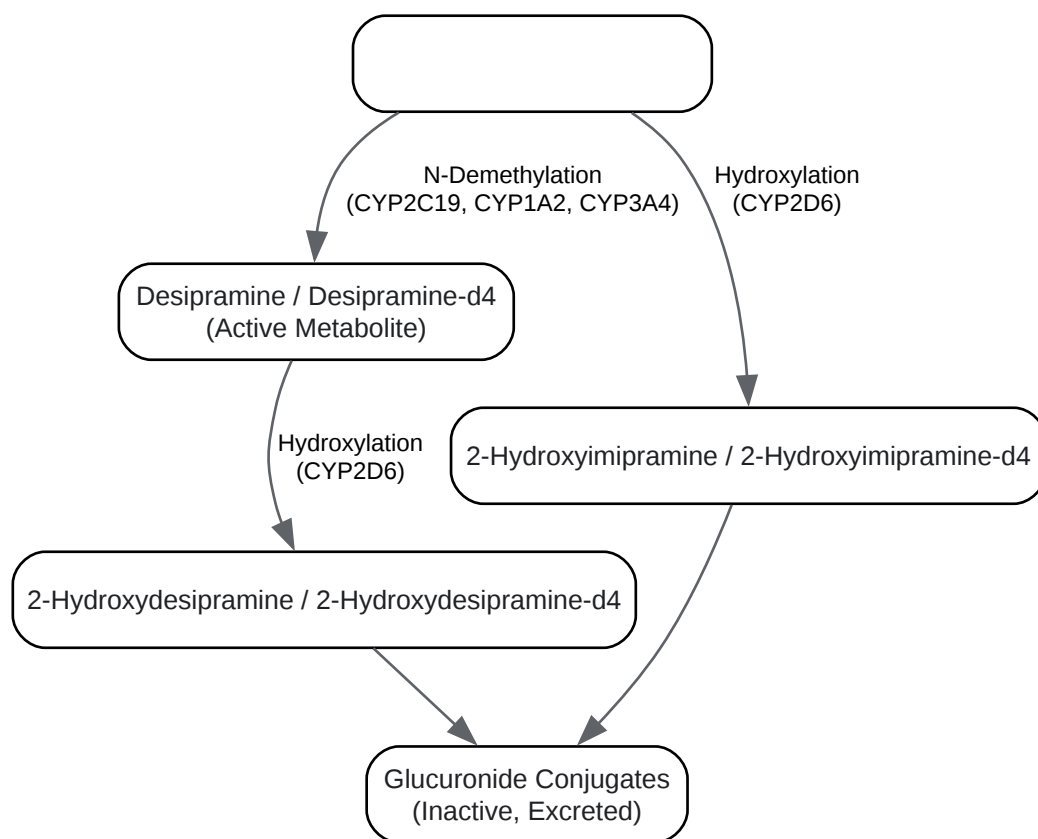
Imipramine-d4 is structurally identical to imipramine, with the exception of four deuterium atoms replacing hydrogen atoms on the aromatic rings of the dibenzazepine nucleus. This substitution provides a distinct mass difference without significantly altering the chemical behavior of the molecule in biological and analytical systems.

Physicochemical Data

Property	Value	Reference(s)
Chemical Name	10,11-dihydro-N,N-dimethyl-5H-dibenz[b,f]azepine-2,4,6,8-d4-5-propanamine, monohydrochloride	[1]
Synonyms	Melipramine-d4, Imipramine-2,4,6,8-d4 Hydrochloride	[1][2]
CAS Number	61361-33-9 (hydrochloride salt)	[1][2]
Molecular Formula	C ₁₉ H ₂₀ D ₄ N ₂ · HCl	[1]
Molecular Weight	320.9 g/mol	[1]
Appearance	White to off-white solid	[3]
Melting Point	174-175°C	[4]
Solubility	Soluble in DMF (25 mg/ml), DMSO (25 mg/ml), Ethanol (25 mg/ml), and PBS (pH 7.2, 0.5 mg/ml)	[1]
Purity	≥98%	[1]

Chemical Structure

The chemical structure of **Imipramine-d4** Hydrochloride is depicted below. The deuterium atoms are located at positions 2, 4, 6, and 8 of the dibenzazepine ring system.



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